Technical Guide: 1H NMR Characterization of 6-Methylindoline Hydrochloride

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Compound of Interest

Compound Name:	*6-Methyl-2,3-dihydro-1H-indole hydrochloride*
CAS No.:	*1187933-32-9*
Cat. No.:	*B1423171*

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Executive Summary

6-methylindoline (6-methyl-2,3-dihydro-1H-indole) is a critical pharmacophore in medicinal chemistry, often serving as a precursor for indoline-based kinase inhibitors and GPCR ligands.[1] In its hydrochloride salt form, the molecule exhibits distinct spectral features driven by the protonation of the pyrrolidine nitrogen.

This guide details the structural assignment, solvent selection logic, and spectral interpretation of 6-methylindoline HCl.[1] It moves beyond simple peak listing to explain the causality of chemical shifts, ensuring researchers can distinguish the product from its oxidized precursor (6-methylindole) or regioisomers.[1]

Structural Analysis & Numbering

Before interpreting the spectrum, we must establish the numbering system and the impact of the hydrochloride salt formation.

Molecule: 6-Methylindoline Hydrochloride Formula:

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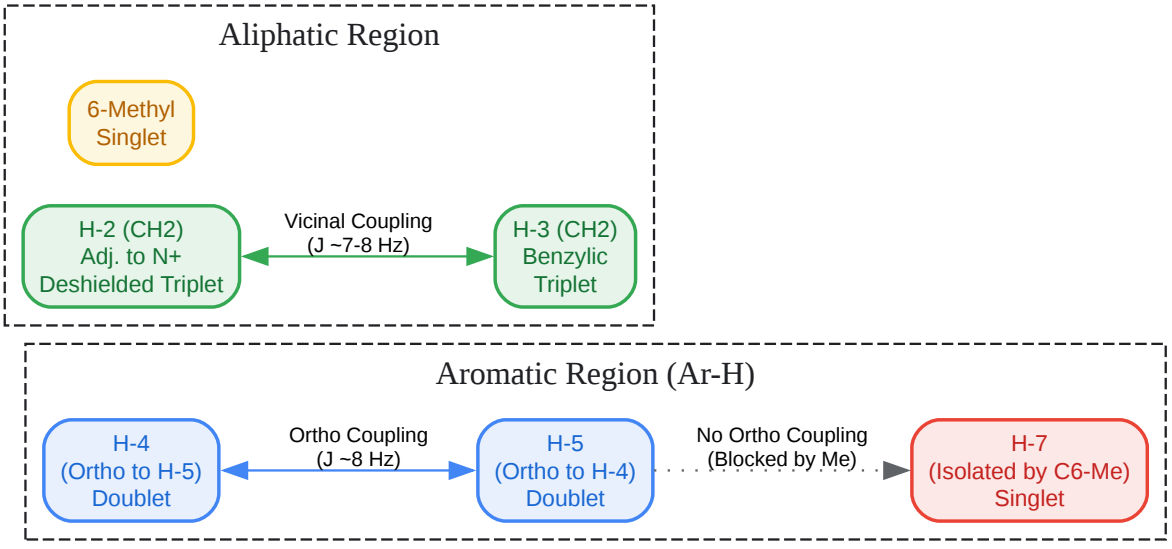
Key Structural Features:

- Indoline Core: A benzene ring fused to a saturated nitrogen-containing 5-membered ring (pyrrolidine).[1]
- C6-Methylation: Breaks the symmetry of the aromatic system.[1]
- Protonated Nitrogen (

  ): The HCl salt creates a positive charge on the nitrogen, exerting a strong electron-withdrawing effect (deshielding) on adjacent protons, specifically H-2 and H-7.[1]

Diagram 1: Structure & Splitting Logic

The following diagram illustrates the atom numbering and the expected splitting patterns based on neighbor interactions.



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Caption: Structural logic dictating splitting patterns. Note that the C6-Methyl group isolates H7 from H5, simplifying the aromatic region.

Experimental Protocol

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Solvent Selection Strategy

The choice of solvent is not arbitrary; it dictates the visibility of the ammonium protons and the solubility of the salt.[1]

- Recommended Solvent:DMSO-d6 (Dimethyl sulfoxide-d6).[1][2]
  - Why: The hydrochloride salt is highly polar.[1] Chloroform (
) often results in poor solubility or aggregation, leading to broad lines.[1]
  - Effect: DMSO-d6 is a hydrogen-bond acceptor.[1] It slows the exchange rate of the acidic
    protons, allowing them to be observed as distinct (though broad) peaks downfield.
- Alternative:Methanol-d4 (
).
  - Warning: Using methanol will cause the exchange of the
    protons with deuterium (
).[1] The signals at 9-11 ppm will disappear. Use this only if focusing solely on the carbon backbone.[1]

Sample Preparation Workflow

- Weighing: 5–10 mg of 6-methylindoline HCl.
- Dissolution: Add 0.6 mL DMSO-d6.
- Homogenization: Sonicate for 30 seconds. Salts can form micro-suspensions that degrade field homogeneity (shimming).[1]
- Referencing: Calibrate to the residual DMSO pentet at 2.50 ppm.

Spectral Analysis & Assignment

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The spectrum is divided into three distinct zones.[1] The values below are characteristic ranges for the HCl salt in DMSO-d6.

Table 1: Chemical Shift Assignments (DMSO-d6)

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Position	Type	Shift (, ppm)	Multiplicity	Integration	Coupling ( )	Mechanistic Note
NH	Ammonium	10.0 – 11.5	Broad s	2H	-	Highly deshielded by positive charge; exchangeable.[1]
H-7	Aromatic	7.0 – 7.2	Singlet (s)	1H	-	Ortho to ; deshielded compared to free base.[1]
H-4	Aromatic	6.9 – 7.1	Doublet (d)	1H	~7.5 Hz	Ortho coupling to H-5.[1]
H-5	Aromatic	6.6 – 6.8	Doublet (d)	1H	~7.5 Hz	Ortho to H-4; shielded relative to H-7.[1]
H-2	Aliphatic	3.5 – 3.8	Triplet (t)	2H	~8.0 Hz	Adjacent to ; significantly downfield of H-3.[1]
H-3	Aliphatic	2.9 – 3.1	Triplet (t)	2H	~8.0 Hz	Benzylic position.[1]

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CH3	Methyl	2.2 – 2.3	Singlet (s)	3H	-	Attached to aromatic C6.[1]

Detailed Zone Analysis[1]

Zone A: The Ammonium Region (10.0 – 11.5 ppm)

In the HCl salt, the nitrogen is quaternary (

). In dry DMSO-d6, you will typically see two broad signals or one very broad hump integrating to 2 protons.[1]

- Diagnostic Check: If these peaks are missing, your solvent may be "wet" (containing

  ), causing rapid proton exchange, or the sample may have free-based.

Zone B: The Aromatic Region (6.5 – 7.5 ppm)

The substitution pattern at C6 simplifies the aromatic region compared to unsubstituted indoline.

- The H-7 Singlet: In many indole/indoline derivatives, H-7 (adjacent to N) is a doublet.[1] Here, the C6-methyl group blocks the ortho-coupling to H-5.[1] Thus, H-7 appears as a singlet (or a finely split doublet due to weak meta-coupling, often unresolved).[1]
- The H-4/H-5 Pair: These protons are neighbors.[1] They appear as an AB system (two doublets).[1] H-5 is generally more upfield (shielded) than H-4.[1]

Zone C: The Aliphatic Ring (2.9 – 3.8 ppm)

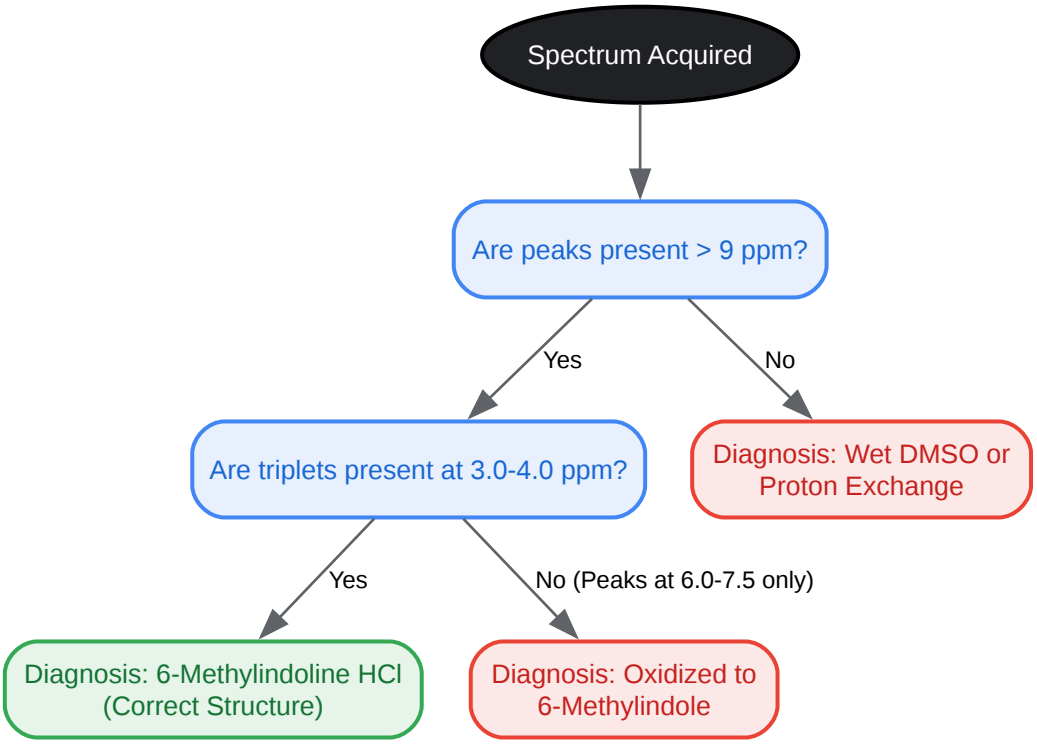
This region confirms the "indoline" (dihydro) state.[1]

- Differentiation from Indole: 6-methylindole (the oxidized precursor) would show aromatic protons at C2/C3 around 6.4–7.5 ppm. 6-methylindoline shows aliphatic triplets.[1]
- The Salt Shift: In the free base, H-2 appears near 3.4 ppm.[1] In the HCl salt, the positive charge on Nitrogen pulls electron density, shifting H-2 downfield to ~3.6–3.8 ppm.

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Diagram 2: Troubleshooting Workflow

Use this logic flow if the spectrum does not match expectations.



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Caption: Diagnostic logic for validating the salt form and oxidation state.

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  - Relevance: Updated solvent impurity tables essential for distinguishing the 6-methyl singlet from potential solvent contaminants like acetone or toluene.

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